

Essential Safety and Logistics for Handling Methylstat

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Compound of Interest

Compound Name: Methylstat

Cat. No.: B608995

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **Methylstat**.

Methylstat is a potent, cell-permeable inhibitor of the Jumonji C (JmjC) domain-containing histone demethylases (JHDMS). As a bioactive compound under investigation for its therapeutic potential, particularly in oncology, it requires careful handling to ensure the safety of laboratory personnel and the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to support your research and development activities.

Immediate Safety and Handling Precautions

While a specific Occupational Exposure Limit (OEL) for **Methylstat** has not been established, its nature as a potent enzyme inhibitor warrants the adoption of stringent safety protocols. The following personal protective equipment (PPE) is mandatory when handling **Methylstat** in its solid form or in solution.

Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Rationale
Hand Protection	Nitrile Gloves	Double-gloving is recommended.	Prevents skin contact and absorption. The outer glove can be removed if contaminated, protecting the inner glove and skin.
Eye Protection	Safety Goggles with Side Shields	Must be worn at all times in the laboratory.	Protects eyes from splashes of solutions or accidental aerosolization of the powder.
Body Protection	Laboratory Coat	Buttoned and with full-length sleeves.	Provides a barrier against spills and contamination of personal clothing.
Respiratory Protection	N95 Respirator or higher	Required when handling the solid powder outside of a certified chemical fume hood or ventilated balance enclosure.	Minimizes the risk of inhaling the fine powder, which can have unforeseen health effects.

Operational Plan: From Receipt to Use

A systematic approach to handling **Methylstat** from the moment it arrives in the laboratory to its experimental use is critical for safety and for preserving the compound's integrity.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any signs of damage or leakage.

- Label: Ensure the container is clearly labeled with the compound name, date of receipt, and any hazard warnings.
- Storage: **Methylstat** is a white to beige powder.^[1] It should be stored at 2-8°C for short-term storage and should be protected from light.^[1] For long-term storage of solutions, aliquoting and storing at -20°C or -80°C is recommended to avoid repeated freeze-thaw cycles.^[2]

Preparation of Solutions

- Ventilation: All weighing of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Solubility: **Methylstat** has the following reported solubilities:
 - DMSO: >5 mg/mL^[1]
 - DMF: 25 mg/mL^[3]
 - DMSO:PBS (pH 7.2) (1:40): 0.02 mg/mL^[3]
- Procedure:
 - Don all required PPE.
 - Carefully weigh the desired amount of **Methylstat** powder in a fume hood.
 - Add the appropriate solvent to the powder in a sterile, sealed container.
 - If necessary, sonication can be used to aid dissolution.
 - Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

Proper disposal of **Methylstat** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste:
 - Unused or expired **Methylstat** powder.
 - Contaminated PPE (gloves, disposable lab coats, respirator filters).
 - Contaminated lab supplies (weigh boats, pipette tips, etc.).
 - Procedure: All solid waste contaminated with **Methylstat** should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste:
 - Excess or expired **Methylstat** solutions.
 - Solvents used to rinse contaminated glassware.
 - Procedure: All liquid waste containing **Methylstat** should be collected in a dedicated, clearly labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.

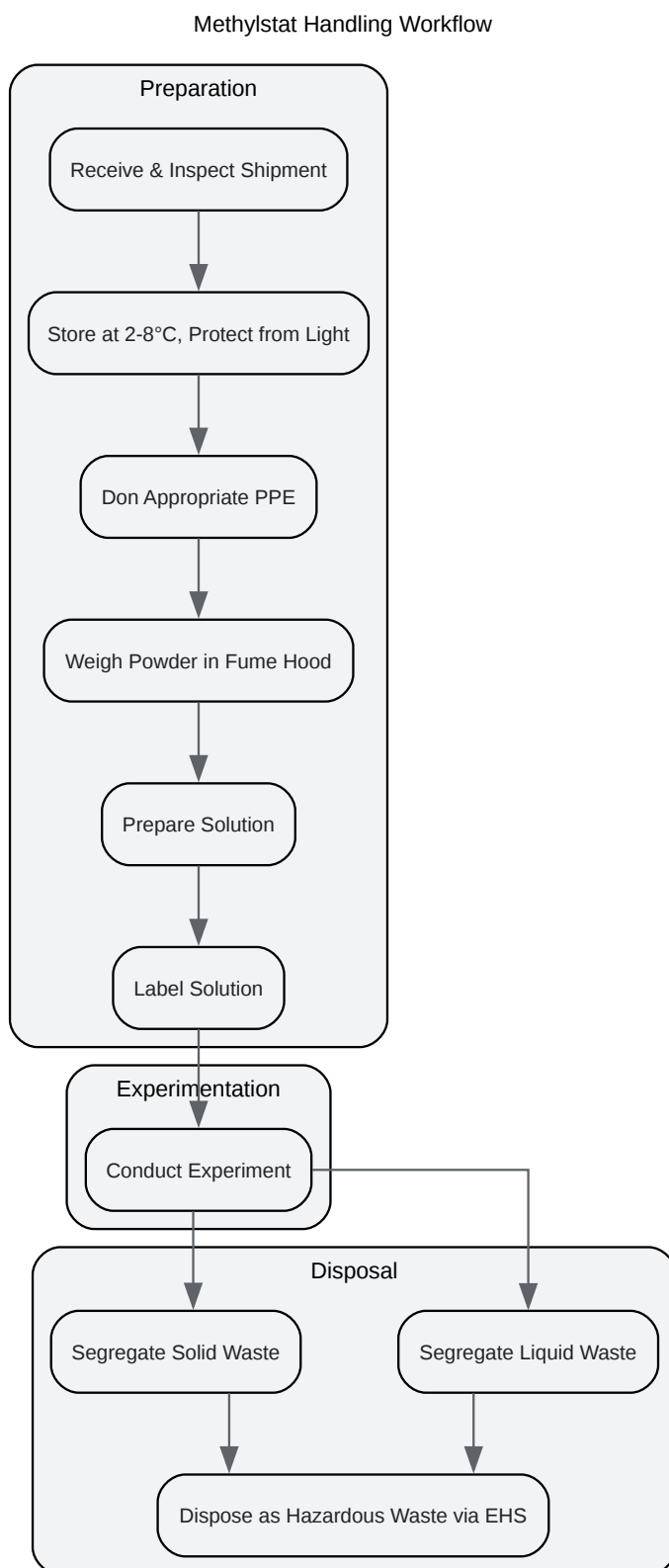
Disposal Method

All waste contaminated with **Methylstat** should be disposed of as hazardous chemical waste through your institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	505.56 g/mol	[1]
Appearance	White to beige powder	[1]
Storage Temperature	2-8°C	[1]
Solubility in DMSO	>5 mg/mL	[1]
Solubility in DMF	25 mg/mL	[3]
Solubility in DMSO:PBS (pH 7.2) (1:40)	0.02 mg/mL	[3]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **Methylstat**.

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References

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